

Methyl 12-methyltridecanoate molecular weight and formula

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Compound of Interest

Compound Name: Methyl 12-methyltridecanoate

Cat. No.: B164420

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An In-Depth Technical Guide on Methyl 12-methyltridecanoate

For researchers, scientists, and professionals in drug development, a precise understanding of the fundamental physicochemical properties of compounds is paramount. This guide provides core data on **Methyl 12-methyltridecanoate**, a branched-chain fatty acid methyl ester.

Physicochemical Data Summary

The essential molecular details of **Methyl 12-methyltridecanoate** are presented below, offering a clear and accessible summary for laboratory and research applications.

Property	Value	Citations
Molecular Formula	C ₁₅ H ₃₀ O ₂	[1][2][3][4][5]
Molecular Weight	242.40 g/mol	[1][6]
Alternate Molecular Weight	242.4 g/mol	[2][3][4][5]
Synonyms	Methyl isomyristate	[1][2][4]
CAS Number	5129-58-8	[1][2][4][5][7]

Experimental Protocols

Detailed experimental methodologies for determining the molecular weight and formula of a compound like **Methyl 12-methyltridecanoate** typically involve techniques such as mass spectrometry and elemental analysis.

Mass Spectrometry for Molecular Weight Determination:

- **Sample Preparation:** A dilute solution of **Methyl 12-methyltridecanoate** is prepared in a volatile organic solvent (e.g., ethanol or chloroform).
- **Ionization:** The sample is introduced into the mass spectrometer, where it is ionized. Electron Ionization (EI) is a common method for such compounds.
- **Mass Analysis:** The ionized molecules (and their fragments) are separated based on their mass-to-charge ratio (m/z) by a mass analyzer.
- **Detection:** A detector measures the abundance of ions at each m/z value.
- **Data Interpretation:** The molecular ion peak in the resulting mass spectrum corresponds to the molecular weight of the compound. For **Methyl 12-methyltridecanoate**, this peak would be observed at approximately m/z 242.4.

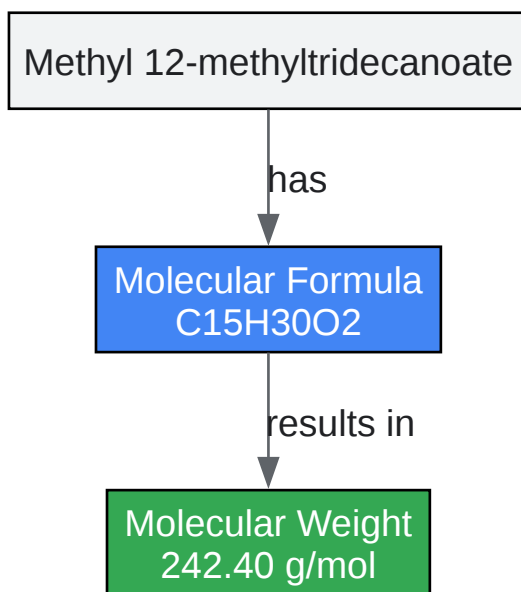
Elemental Analysis for Molecular Formula Determination:

- **Combustion:** A precisely weighed sample of the compound is combusted in a furnace with an excess of oxygen.
- **Gas Separation:** The combustion products (carbon dioxide, water, etc.) are passed through a series of absorbent traps or a gas chromatography column to separate them.
- **Quantification:** The amount of each element is determined by the mass increase of the absorbent traps or by a detector.
- **Calculation:** The percentage composition of each element (carbon, hydrogen, oxygen) is calculated.
- **Formula Derivation:** The empirical formula is determined from the percentage composition, and the molecular formula is then deduced by comparing the empirical formula weight with

the molecular weight obtained from mass spectrometry.

Logical Relationship Diagram

The following diagram illustrates the relationship between the compound's name, its chemical formula, and its resulting molecular weight.



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Compound Identity and Properties Relationship.

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